Application Notes and Protocols: Preparation of CAY10614 Stock Solution

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Compound of Interest	
Compound Name:	*CAY10614*
CAS No.:	*1202208-36-3*
Cat. No.:	*B157800*

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This document provides a detailed protocol for the preparation of a stock solution of **CAY10614**, a potent TLR4 antagonist. Adherence to this protocol will help ensure the accurate and reproducible use of this compound in experimental settings.

Compound Information

CAY10614 is a small molecule inhibitor of Toll-like receptor 4 (TLR4) activation induced by lipid A.[1][2][3] It has been shown to improve survival in mouse models of lethal endotoxin shock.[4][5] Accurate preparation of stock solutions is the first critical step for in vitro and in vivo studies.

Table 1: **CAY10614** Properties and Storage Recommendations

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Property	Value	Citations
Molecular Formula	$C_{42}H_{78}INO_2$	[1][4]
Molecular Weight	755.98 g/mol	[4][6]
Appearance	White to off-white solid	[4]
Recommended Solvents	DMSO, DMF	[1][7]
Solubility in DMSO	Up to 12.5 mg/mL (16.53 mM)	[4][5]
Solubility in DMF	~0.15 mg/mL (0.2 mM)	[1][7]
Storage of Solid	4°C, sealed from moisture	[4]
Stock Solution Storage	-20°C for up to 1 month; -80°C for up to 6 months. Avoid moisture.	[4][5]

Experimental Protocol: Preparation of a 10 mM CAY10614 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **CAY10614** in Dimethyl Sulfoxide (DMSO).

Materials

- **CAY10614** (solid)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath sonicator

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Procedure

- Preparation: Bring the vial of **CAY10614** to room temperature before opening to prevent condensation of moisture. Ensure all equipment is clean and sterile.
- Weighing: Accurately weigh a desired amount of **CAY10614** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 7.56 mg of **CAY10614**.
  - Calculation:
    - Volume (L) x Concentration (mol/L) = Moles
    - Moles x Molecular Weight (g/mol) = Mass (g)
    - 0.001 L x 0.010 mol/L = 0.00001 mol
    - 0.00001 mol x 755.98 g/mol = 0.00756 g = 7.56 mg
- Dissolution:
  - Add the calculated volume of anhydrous DMSO to the tube containing the **CAY10614** powder. For the example above, add 1 mL of DMSO.
  - Vortex the solution vigorously for 1-2 minutes.
  - To aid dissolution, sonicate the solution in a water bath at a temperature up to 60°C.[4][5] Visually inspect the solution to ensure all solid has dissolved. Be aware that hygroscopic DMSO can negatively impact solubility; use newly opened DMSO for best results.[4]
- Aliquoting and Storage:
  - Once the **CAY10614** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
  - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4][5] Ensure the tubes are tightly sealed to prevent moisture absorption.

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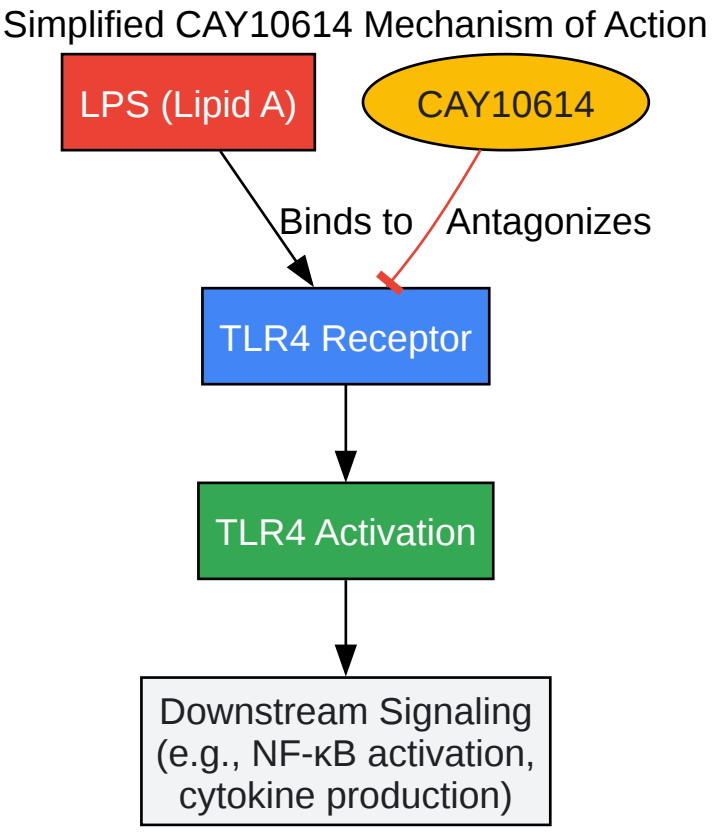
Safety and Handling

- **CAY10614** is for research use only and not for human or veterinary use.[1][2]
- It is recommended to handle **CAY10614** in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for complete safety information.

Diagrams

Signaling Pathway



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Caption: Simplified **CAY10614** Mechanism of Action

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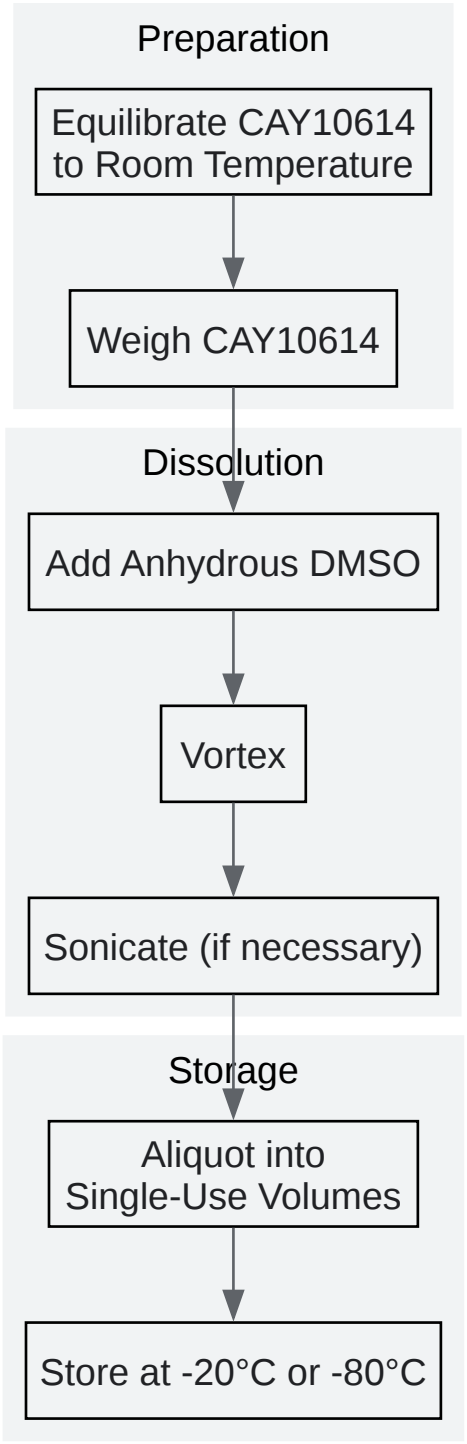
Experimental Workflow

CAY10614 Stock Solution Preparation Workflow



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Caption: **CAY10614** Stock Solution Preparation Workflow

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